

Application Notes and Protocols for High-Throughput Screening of T-1105 Derivatives

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Compound of Interest

Compound Name: T-1105

Cat. No.: B1682577

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Introduction

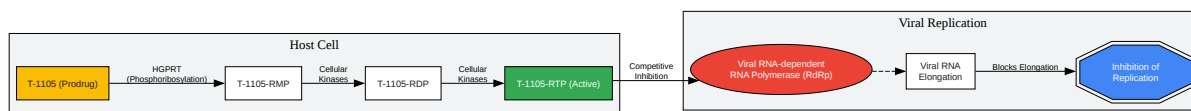
T-1105, a non-fluorinated analogue of favipiravir (T-705), is a promising broad-spectrum antiviral agent.^[1] Like favipiravir, **T-1105** functions as a prodrug, undergoing intracellular conversion to its active form, **T-1105** ribonucleoside triphosphate (**T-1105-RTP**).^[1] This active metabolite then acts as a competitive inhibitor of viral RNA-dependent RNA polymerase (RdRp), a crucial enzyme for the replication of many RNA viruses.^{[1][2]} The development of **T-1105** derivatives with enhanced potency, selectivity, and pharmacokinetic profiles is a key objective in the pursuit of novel antiviral therapeutics.

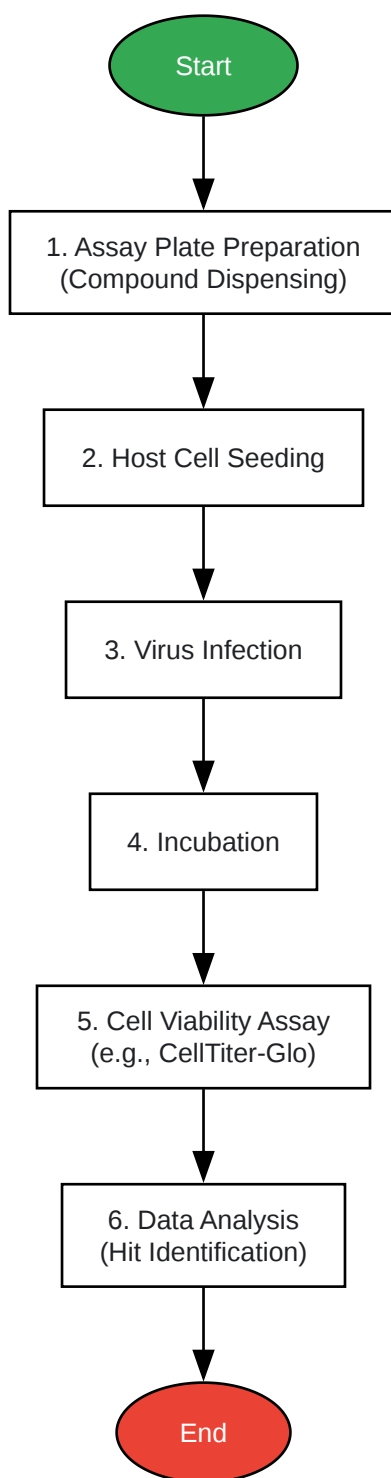
High-throughput screening (HTS) is an essential methodology for rapidly evaluating large libraries of chemical compounds to identify promising drug candidates. This document provides detailed application notes and protocols for the high-throughput screening of **T-1105** derivatives using a cytopathic effect (CPE) inhibition assay. The CPE assay is a robust and widely used method for quantifying the ability of a compound to protect cells from virus-induced death.^{[3][4]}

Mechanism of Action of T-1105

T-1105 exerts its antiviral activity through a multi-step intracellular process. As a prodrug, it must first be metabolized into its active triphosphate form.^{[1][5]} This active form, **T-1105-RTP**, structurally mimics a purine nucleotide, allowing it to be recognized and incorporated into the

nascent viral RNA chain by the viral RdRp.[6] This incorporation disrupts viral replication, leading to the inhibition of viral propagation.[2][7]





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